

Technical Support Center: Strontium Bromide (SrBr₂) Degradation in Atmospheric Conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Strontium bromide

Cat. No.: B079252

[Get Quote](#)

This technical support guide is designed for researchers, scientists, and drug development professionals working with **strontium bromide**. It provides troubleshooting advice and frequently asked questions regarding the degradation of this compound under common atmospheric conditions.

Frequently Asked Questions (FAQs)

Q1: What are the primary degradation mechanisms for **strontium bromide** when exposed to ambient air?

A1: The two main degradation mechanisms for **strontium bromide** in the atmosphere are:

- **Hydration and Deliquescence:** **Strontium bromide** is hygroscopic, meaning it readily absorbs moisture from the air.^[1] Initially, it forms hydrates, most commonly **strontium bromide** hexahydrate (SrBr₂·6H₂O).^[1] If the relative humidity is high enough, the substance will continue to absorb water until it dissolves, a process known as deliquescence.^{[1][2]}
- **Reaction with Carbon Dioxide:** In the presence of atmospheric moisture, **strontium bromide** can react with carbon dioxide (CO₂).^[1] This reaction forms strontium carbonate (SrCO₃), a white, insoluble precipitate.^[1] This is an irreversible chemical degradation.^[1]

Q2: My anhydrous **strontium bromide** sample has become clumpy and appears wet. What is happening?

A2: This is a clear indication of hydration.[1] Due to its hygroscopic nature, your sample is absorbing water vapor from the atmosphere.[1][3][4][5][6][7] The clumping is caused by the formation of crystal hydrates. If the sample appears very wet or has started to dissolve, it is undergoing deliquescence.[1][2]

Q3: I observed a white, insoluble precipitate forming in my **strontium bromide** solution that was left open to the air. What is this substance?

A3: The white precipitate is almost certainly strontium carbonate (SrCO_3).[1] When an aqueous solution of **strontium bromide** is exposed to the air, the dissolved **strontium bromide** reacts with atmospheric carbon dioxide. Because strontium carbonate is much less soluble in water than **strontium bromide**, it precipitates out of the solution.[1]

Q4: How can I prevent the degradation of my **strontium bromide** sample?

A4: To maintain the integrity of your **strontium bromide** sample, you should:

- Store it in a tightly sealed container to minimize exposure to moisture and carbon dioxide.[2][8][9][10]
- For long-term storage or for highly sensitive applications, keep the container inside a desiccator with a drying agent like silica gel.[1]
- When handling the material for experiments, do so in a controlled environment, such as a glove box with a dry, inert atmosphere (e.g., nitrogen or argon).[1]

Q5: Is the hydration of **strontium bromide** reversible? Can I recover the anhydrous or monohydrate form?

A5: Yes, the hydration process is reversible.[1][11] You can convert the higher hydrates back to the desired form by heating. For example, **strontium bromide** hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$) can be converted to the monohydrate ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$) by heating it at approximately 70-89°C.[11][12] Further heating to around 180°C will yield the anhydrous (SrBr_2) form.[1][13]

Troubleshooting Guide

Observed Problem	Probable Cause	Recommended Solution(s)
Unexpected weight gain of the sample during an experiment.	Absorption of atmospheric moisture due to the hygroscopic nature of strontium bromide. [1]	1. Conduct experiments in a low-humidity environment (e.g., a glove box or under a flow of dry inert gas). [1] 2. Use pre-dried solvents and reagents.3. Continuously monitor the relative humidity of the experimental setup.
Formation of an unknown white precipitate in a reaction mixture or solution.	Reaction with atmospheric CO ₂ to form insoluble strontium carbonate (SrCO ₃). [1] [14]	1. Perform the reaction under an inert atmosphere (N ₂ or Ar) to exclude CO ₂ . [1] 2. Use degassed solvents to remove dissolved CO ₂ .3. Keep reaction vessels sealed from the atmosphere.
Inconsistent or non-reproducible experimental results.	The hydration state of the strontium bromide starting material is variable between experiments.	1. Standardize the pre-treatment of the strontium bromide before each experiment (e.g., by drying at a specific temperature for a set duration).2. Characterize the hydration state of the starting material using techniques like Thermogravimetric Analysis (TGA) to ensure consistency. [1]
Corrosion of steel components in a reactor.	Reaction between SrBr ₂ and atmospheric CO ₂ can produce hydrobromic acid (HBr), which is corrosive. [14]	1. Ensure the system is sealed from atmospheric CO ₂ .2. Consider using more corrosion-resistant materials for reactor components.3. Control the temperature and humidity to avoid

deliquescence, which can accelerate corrosion.[\[14\]](#)

Data Presentation

Table 1: Dehydration Stages of **Strontium Bromide** Hydrates

Hydrate Form	Transition	Temperature (°C)	Resulting Product
Strontium Bromide Hexahydrate (SrBr ₂ ·6H ₂ O)	Dehydration to Dihydrate	~89 °C	Strontium Bromide Dihydrate (SrBr ₂ ·2H ₂ O) [13]
Strontium Bromide Dihydrate/Monohydrate	Dehydration to Anhydrous	~180 °C	Strontium Bromide (Anhydrous, SrBr ₂) [1] [13]

Table 2: Deliquescence Relative Humidity (DRH) of Various Salts at 30°C

This table is provided for context to illustrate the phenomenon of deliquescence.

Salt	Deliquescence Relative Humidity (%) at 30°C
Calcium Nitrate	46.7
Ammonium Nitrate	59.4
Sodium Nitrate	72.4
Ammonium Sulfate	79.2
Potassium Chloride	84.0
Potassium Nitrate	90.5
(Data presented for illustrative purposes) [1]	

Experimental Protocols

Protocol 1: Determining Hydration State using Thermogravimetric Analysis (TGA)

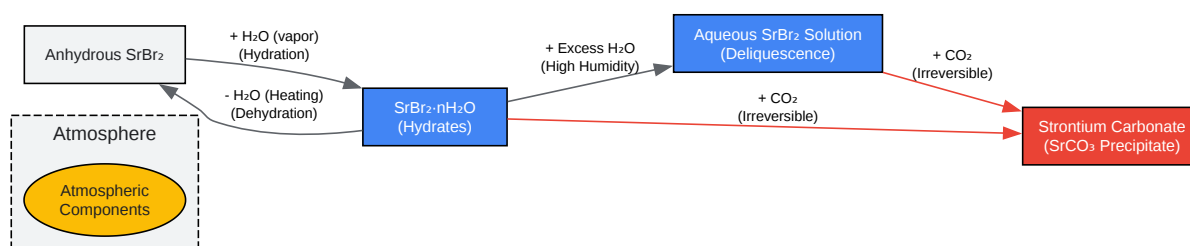
- Objective: To quantify the water content of a **strontium bromide** sample and determine its dehydration temperatures.[\[1\]](#)[\[15\]](#)
- Methodology:
 - Instrument Calibration: Calibrate the TGA instrument for mass and temperature according to the manufacturer's specifications.
 - Sample Preparation: Accurately weigh 5-10 mg of the **strontium bromide** sample into a tared TGA pan (platinum or alumina is recommended).[\[1\]](#)[\[15\]](#)
 - Instrument Setup: Place the sample in the TGA furnace. Purge the furnace with a dry, inert gas (e.g., nitrogen) at a consistent flow rate (e.g., 20-50 mL/min).[\[1\]](#)[\[15\]](#)
 - Thermal Program: Heat the sample from ambient temperature to at least 250°C at a controlled rate (e.g., 10°C/min).[\[1\]](#)
 - Data Acquisition: Record the sample's mass as a function of temperature.
- Data Analysis: The resulting TGA curve will show step-wise mass losses. Each step corresponds to the loss of water molecules. The temperature at the onset of mass loss indicates the beginning of dehydration. The percentage of mass lost can be used to calculate the initial hydration state of the sample.

Protocol 2: Monitoring Phase Changes using In-situ X-ray Diffraction (XRD)

- Objective: To directly observe changes in the crystal structure of **strontium bromide** as it is heated and dehydrates.[\[11\]](#)
- Methodology:
 - Instrumentation: Use a powder X-ray diffractometer equipped with a high-temperature, controlled-atmosphere sample stage.[\[11\]](#)

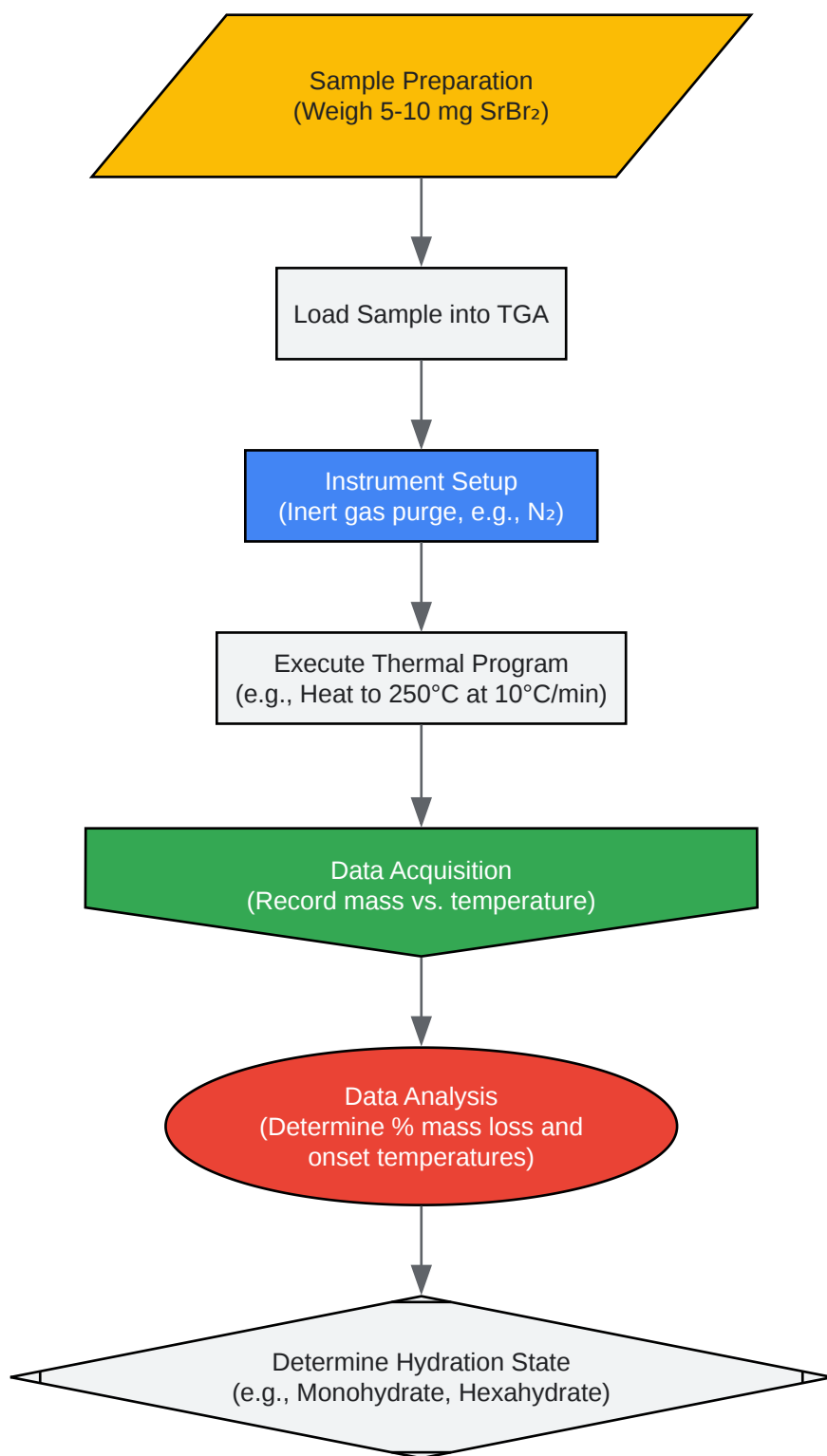
- Sample Preparation: Prepare a flat powder sample of **strontium bromide** on the sample holder.
- Instrument Setup: Place the sample holder in the XRD chamber. The atmosphere should be controlled (e.g., dry nitrogen flow) to mimic the conditions of interest.
- Thermal Program: Heat the sample according to a defined temperature program, similar to that used in TGA.
- Data Acquisition: Collect XRD patterns at regular temperature intervals as the sample is heated.
- Data Analysis: Analyze the sequence of XRD patterns to identify the crystalline phases present at each temperature. This provides direct evidence of the structural transformation from a hydrated form to the anhydrous phase.[\[11\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Degradation pathways of **strontium bromide** in atmospheric conditions.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for Thermogravimetric Analysis (TGA) of **strontium bromide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Strontium Bromide SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 3. Strontium bromide | 10476-81-0 [chemicalbook.com]
- 4. Strontium bromide (SrBr₂) [chembk.com]
- 5. Strontium bromide [chembk.com]
- 6. 10476-81-0 CAS MSDS (Strontium bromide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. Page loading... [guidechem.com]
- 8. dept.harpercollege.edu [dept.harpercollege.edu]
- 9. fishersci.com [fishersci.com]
- 10. chemiis.com [chemiis.com]
- 11. benchchem.com [benchchem.com]
- 12. elib.dlr.de [elib.dlr.de]
- 13. Strontium bromide - Wikipedia [en.wikipedia.org]
- 14. Severe corrosion of steel and copper by strontium bromide in thermochemical heat storage reactors [inis.iaea.org]
- 15. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Support Center: Strontium Bromide (SrBr₂) Degradation in Atmospheric Conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079252#degradation-mechanisms-of-strontium-bromide-in-atmospheric-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com